

Azido-PEG3-azide molecular weight and formula

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Compound of Interest

Compound Name: Azido-PEG3-azide

Cat. No.: B1666261

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In-Depth Technical Guide to Azido-PEG3-Azide

For researchers, scientists, and professionals in drug development, precise understanding of chemical reagents is paramount. This guide provides a detailed overview of **Azido-PEG3-azide**, a bifunctional crosslinker crucial in bioconjugation and proteomics research.

Core Molecular Data

Azido-PEG3-azide, also known as 1,11-Diazido-3,6,9-trioxaundecane, is a polyethylene glycol (PEG) derivative containing azide groups at both ends.^[1] This structure allows for versatile applications in "click chemistry" and other bioconjugation techniques.

A summary of its key quantitative properties is presented below for easy reference.

Property	Value	Reference
Chemical Formula	C8H16N6O3	^[1] ^[2]
Molecular Weight	244.25 g/mol	^[1] ^[2]
Physical Form	Colorless oil	^[2]
CAS Number	101187-39-7	^[1]

Experimental Protocols: A Representative Application

Azido-PEG3-azide is frequently utilized in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry. Below is a generalized protocol for conjugating an alkyne-modified protein to a molecule of interest using this linker.

Objective: To conjugate an alkyne-containing protein with a reporter molecule functionalized with **Azido-PEG3-azide**.

Materials:

- Alkyne-modified protein
- **Azido-PEG3-azide**
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate
- Tris(benzyltriazolylmethyl)amine (TBTA)
- Phosphate-buffered saline (PBS), pH 7.4
- DMSO (dimethyl sulfoxide)

Methodology:

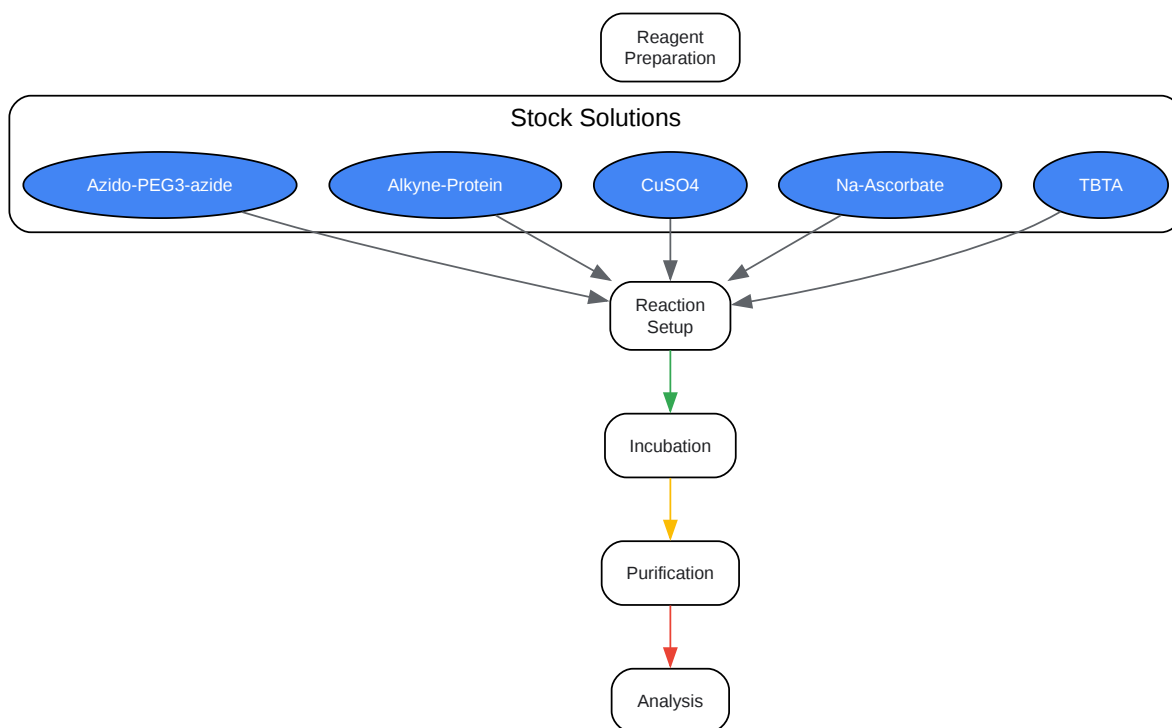
- Reagent Preparation:
 - Prepare a 10 mM stock solution of **Azido-PEG3-azide** in DMSO.
 - Prepare a 50 mM stock solution of CuSO₄ in water.
 - Prepare a 100 mM stock solution of sodium ascorbate in water (freshly prepared).
 - Prepare a 10 mM stock solution of TBTA in DMSO.
- Reaction Setup:
 - In a microcentrifuge tube, combine the alkyne-modified protein (e.g., at a final concentration of 1-10 µM in PBS) with a 10-fold molar excess of the **Azido-PEG3-azide**

reporter molecule.

- Add TBTA to a final concentration of 100 μ M.
- Initiate the reaction by adding CuSO₄ to a final concentration of 50 μ M, followed immediately by sodium ascorbate to a final concentration of 1 mM.
- Incubation:
 - Incubate the reaction mixture for 1-4 hours at room temperature with gentle shaking.
- Purification:
 - Remove unreacted reagents and byproducts using a suitable method such as size-exclusion chromatography or dialysis.
- Analysis:
 - Confirm successful conjugation using techniques like SDS-PAGE (observing a shift in molecular weight) or mass spectrometry.

Visualizing the Workflow

The following diagram illustrates the general workflow for a bioconjugation experiment utilizing **Azido-PEG3-azide** in a click chemistry reaction.



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References

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- 2. Azido-PEG3-azide - Conju-Probe: Enable Bioconjugation [conju-probe.com]

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